

Application Notes: Post-staining Gels with Stains-All After Electrophoresis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stains-all

Cat. No.: B7765193

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Stains-All is a versatile cationic carbocyanine dye used for the differential staining of various anionic macromolecules, including proteins (particularly acidic proteins), nucleic acids (DNA and RNA), polysaccharides, and phosphoproteins.[1][2] Its metachromatic properties result in different colored bands for different types of molecules, providing a significant advantage over monochromatic stains like Coomassie Brilliant Blue.[1][2] This characteristic makes **Stains-All** a powerful tool for the visualization and identification of a wide range of biomolecules on polyacrylamide and agarose gels.[1][2] This is particularly useful in fields like molecular biology, biochemistry, and drug development for analyzing complex biological samples.

Principle of Staining

Stains-All is a cationic dye that interacts with anionic molecules. The final color of the stained molecule is dependent on the nature and density of the anionic groups on the target biomolecule.[1][2] This metachromatic shift allows for the differentiation of various macromolecules within the same gel. For instance, highly anionic proteins and DNA stain blue, while less acidic proteins appear pink or red.[1][2] RNA typically stains a bluish-purple.[1][3] This differential staining is invaluable for identifying and distinguishing between different classes of biomolecules in a single electrophoresis run.

Applications

Stains-All is a valuable tool for a variety of research applications:

- **Differential Staining:** Its primary application is the differential staining of proteins, DNA, RNA, and acidic polysaccharides on the same gel.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Identification of Acidic Proteins:** It is particularly effective for staining acidic proteins, such as phosphoproteins and calcium-binding proteins (e.g., calmodulin, troponin C, calsequestrin), which may stain poorly with other methods.[\[5\]](#)[\[6\]](#)
- **Nucleic Acid Analysis:** **Stains-All** can be used to visualize DNA and RNA in polyacrylamide and agarose gels, offering an alternative to fluorescent dyes.[\[1\]](#)[\[3\]](#)
- **Proteoglycan and Polysaccharide Detection:** It is also suitable for staining anionic polysaccharides like hyaluronic acid, chondroitin sulfate, and heparin.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The sensitivity of **Stains-All** varies depending on the type of biomolecule being stained. The following table summarizes the approximate detection limits.

Biomolecule	Staining Color	Detection Limit
DNA	Blue	~3 ng [1] [2] [3]
RNA	Bluish-Purple	~90 ng [1] [2] [3]
Phosphoproteins	Blue	< 1 ng [1] [2]
Anionic Proteins	Pink/Red	Not specified
Highly Anionic Proteins	Blue	Not specified
Proteoglycans	Purple	Not specified
Anionic Polysaccharides	Varies	10 - 500 ng [1] [2]

Experimental Protocols

Materials

- **Stains-All** dye
- Formamide
- Isopropanol
- Tris base
- Hydrochloric acid (HCl)
- Deionized water
- Shaker
- Light-protected container (e.g., a tray covered with aluminum foil)
- Gel documentation system or camera

Solution Preparation

Stock Solution (0.1% w/v **Stains-All**): Dissolve 10 mg of **Stains-All** powder in 10 mL of formamide.^[4] This solution should be stored in the dark at 2-8°C.^[7]

Staining Solution (prepare fresh): For 100 mL of staining solution, mix the following components:

- 5 mL of 0.1% **Stains-All** stock solution
- 10 mL formamide
- 25 mL isopropanol
- 0.5 mL of 3.0 M Tris-HCl, pH 8.8
- 59.5 mL deionized water

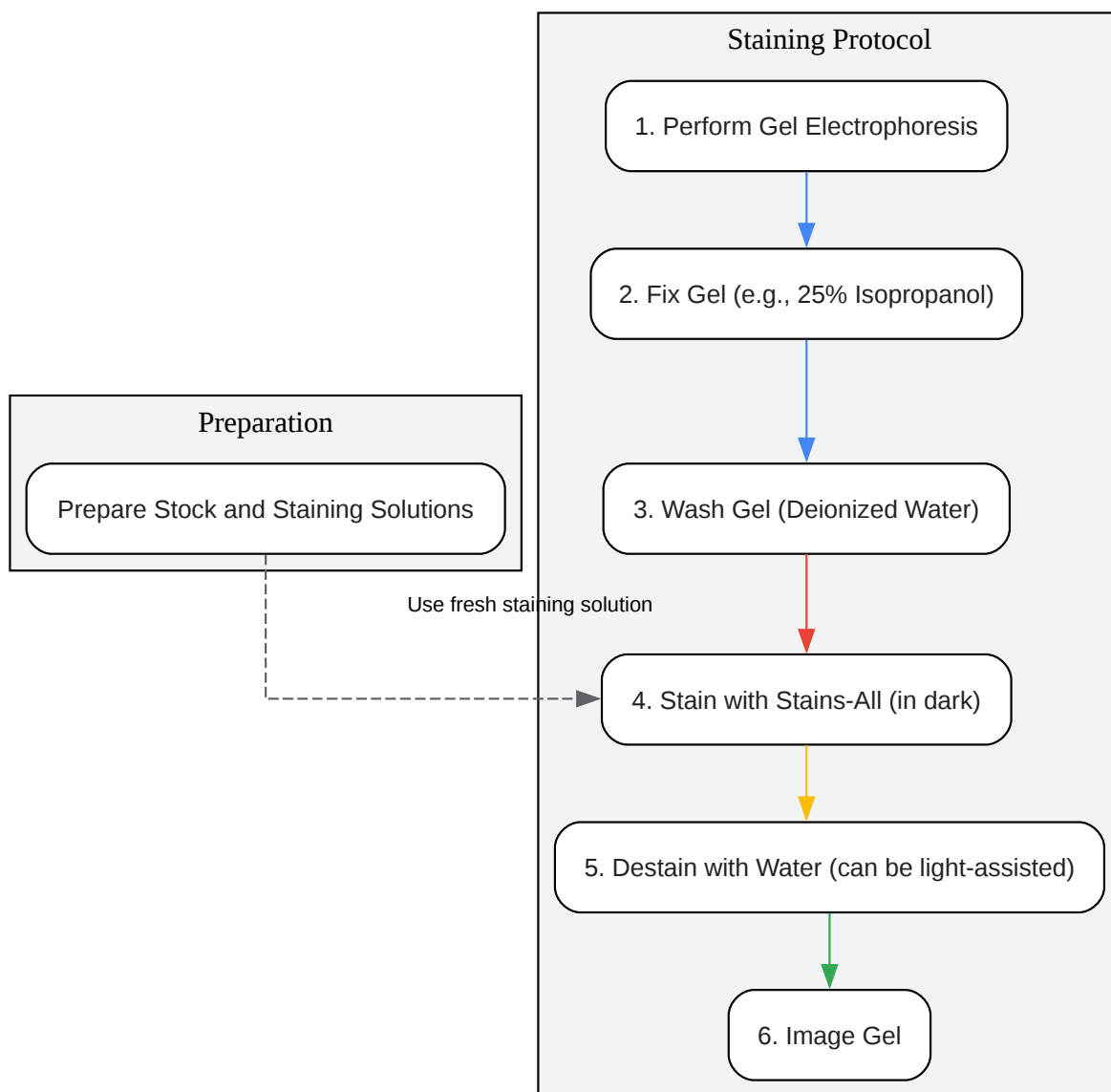
Destaining Solution: Deionized water is typically used for destaining.^[4]

Staining Protocol

- **Fixation:** After electrophoresis, place the gel in a container with 25% isopropanol. Gently agitate for at least 1 hour. For gels containing SDS, a longer fixation time or multiple washes with 25% isopropanol are recommended to remove the detergent, which can interfere with staining.^[6]
- **Washing:** Decant the fixation solution and wash the gel with deionized water for 10-15 minutes with gentle agitation.
- **Staining:** Immerse the gel in the freshly prepared Staining Solution in a light-protected container. Agitate gently at room temperature overnight (12-24 hours).^{[4][7]} Staining should be performed in the dark as **Stains-All** is light-sensitive.^{[1][2]}
- **Destaining:** Decant the staining solution. Wash the gel with deionized water with gentle agitation. Destaining can be accelerated by exposing the gel to light (e.g., on a light box) until the background is clear and the bands are well-defined.^{[3][8]} Be aware that prolonged exposure to light can cause the stained bands to fade.^[7]
- **Imaging:** Photograph the gel immediately after destaining for optimal results.^{[1][2]}

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for post-staining a gel with **Stains-All**.

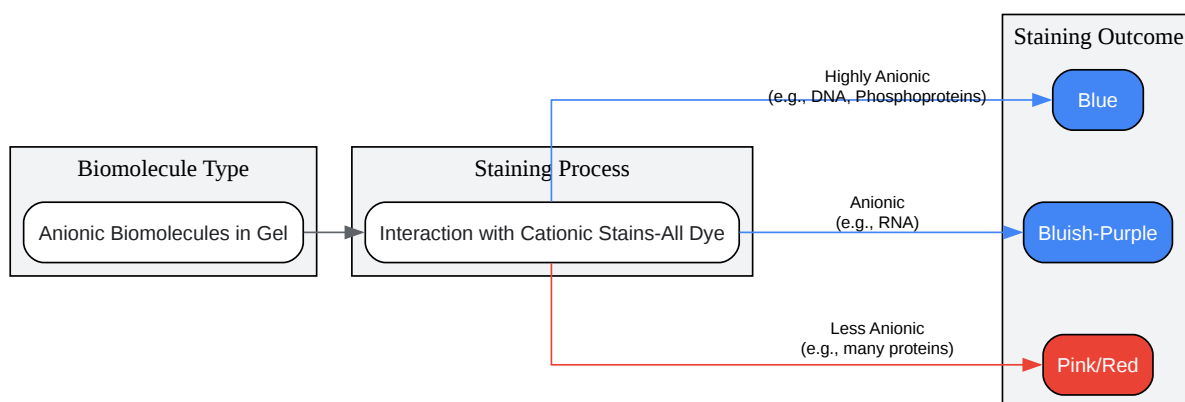


[Click to download full resolution via product page](#)

Stains-All Post-Staining Workflow

Logical Relationships in Staining Outcomes

The metachromatic property of **Stains-All** leads to a logical relationship between the biochemical nature of the molecule and the observed color. This can be visualized as follows:



[Click to download full resolution via product page](#)

Biomolecule Type and Staining Color

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Stains-all - Wikipedia [en.wikipedia.org]
- 2. Stains-all | CAS 7423-31-6 | Chemodex | Biomol.com [biomol.com]
- 3. Stain-All *CAS 7423-31-6* | AAT Bioquest [aatbio.com]
- 4. docs.aatbio.com [docs.aatbio.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. kamiyabiomedical.com [kamiyabiomedical.com]

- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. interchim.fr [interchim.fr]
- To cite this document: BenchChem. [Application Notes: Post-staining Gels with Stains-All After Electrophoresis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7765193#post-staining-gels-with-stains-all-after-electrophoresis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com